

proper storage and handling of 5-Keto Fluvastatin standard

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Compound of Interest

Compound Name: *rac 5-Keto Fluvastatin*

Cat. No.: *B024276*

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Technical Support Center: 5-Keto Fluvastatin Standard

Welcome to the technical support guide for the 5-Keto Fluvastatin standard (CAS No. 1160169-39-0).^{[1][2]} This document, designed for researchers, scientists, and drug development professionals, provides essential information on the proper storage, handling, and troubleshooting for this critical reference material. As a Senior Application Scientist, my goal is to provide you with not just instructions, but the scientific reasoning behind them to ensure the integrity and reliability of your experimental results.

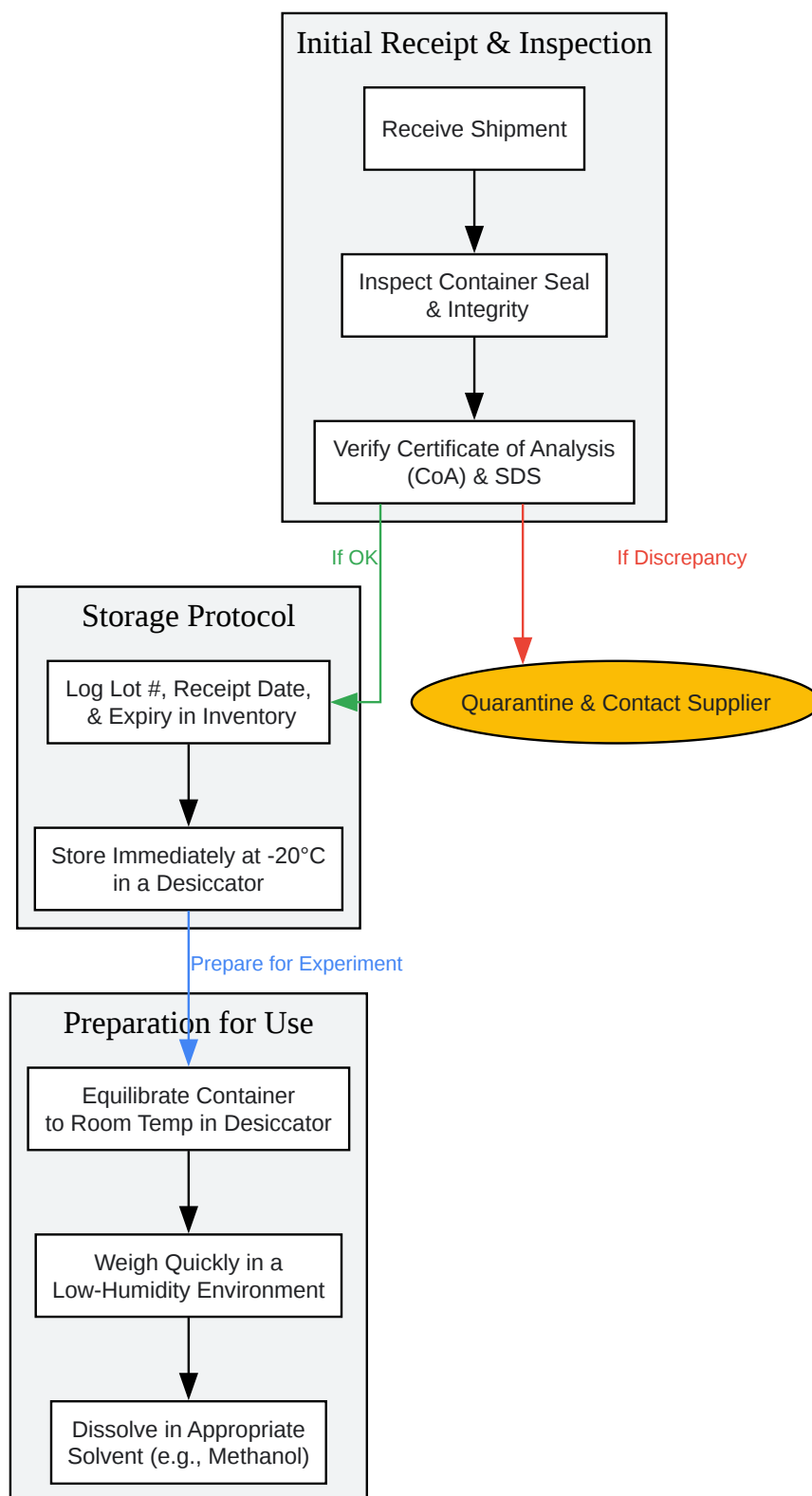
Quick Reference Data

For immediate reference, the key specifications for 5-Keto Fluvastatin, also known as Fluvastatin EP Impurity D, are summarized below.^{[2][3]}

Parameter	Specification	Source(s)
Chemical Name	(E)-(+/-)-7-[3-(4-Fluorophenyl)-1-(methylethyl)-1H-indol-2-yl]-3-hydroxy-5-oxo-6-heptenoic acid	[1]
Synonyms	rac 5-Keto Fluvastatin, 5-Oxo Fluvastatin, Fluvastatin EP Impurity D	[2][4]
CAS Number	1160169-39-0	[1][2]
Molecular Formula	C ₂₄ H ₂₄ FNO ₄	[2][3]
Molecular Weight	409.45 g/mol	[1][2]
Appearance	Off-white to Yellow or Dark Yellow Solid	[1][2]
Long-Term Storage	-20°C Freezer, under inert atmosphere, protected from moisture.	[2]
Short-Term Storage	2-8°C is also cited for storage. [1] For maximum stability, -20°C is recommended.	
Key Properties	Hygroscopic	[2]
Recommended Solvents	Methanol (MeOH), Dimethyl Sulfoxide (DMSO), Chloroform (Slightly)	[1][2]

Receiving and Storing the Standard: A Foundational Workflow

Proper handling begins the moment you receive the standard. The following workflow diagram outlines the critical first steps to preserve the integrity of your 5-Keto Fluvastatin.



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